

Introduction: The Role and Risks of a Modern Synthetic Building Block

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *5-Bromo-2-fluoro-4-methylphenylboronic acid*

CAS No.: 957061-14-2

Cat. No.: B1371602

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5-Bromo-2-fluoro-4-methylphenylboronic acid is a substituted arylboronic acid, a class of compounds indispensable to modern organic synthesis. Its utility is most pronounced in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions, a powerful method for constructing carbon-carbon bonds to create complex molecules.^{[1][2]} This makes it a valuable reagent for professionals in pharmaceutical research and drug development who are synthesizing novel molecular entities.

While boronic acids are generally more stable and less hazardous than many other organometallic reagents, their safe handling is non-negotiable.^[3] Arylboronic acids, in particular, can pose risks of irritation and have been noted as potentially mutagenic in some assays, necessitating their control as potential genotoxic impurities in active pharmaceutical ingredients (APIs).^[4] This guide provides a comprehensive framework for the safe handling, storage, and disposal of **5-Bromo-2-fluoro-4-methylphenylboronic acid**, grounded in established safety protocols for this class of compounds.

Section 1: Compound Identification and Properties

A clear understanding of the physicochemical properties of a reagent is the foundation of a thorough risk assessment.

Property	Data	Reference
CAS Number	957061-14-2	[5]
Molecular Formula	C ₇ H ₇ BBrFO ₂	[5]
Molecular Weight	232.84 g/mol	[5]
Appearance	Typically a white to off-white solid	[6]
Storage Conditions	Inert atmosphere, room temperature	[5]

Section 2: Hazard Identification and Mitigation

Based on data for analogous boronic acids, **5-Bromo-2-fluoro-4-methylphenylboronic acid** should be handled as a substance capable of causing irritation to the skin, eyes, and respiratory system.[6][7]

Hazard Class	Description
Eye Irritation	Contact can cause serious eye irritation.[6]
Skin Irritation	May cause skin irritation upon contact.[6][7]
Respiratory Tract Irritation	Inhalation of dust can irritate the respiratory system.[6][8]

Engineering Controls: The First Line of Defense

Primary exposure mitigation relies on isolating the operator from the chemical.

- Chemical Fume Hood: All handling of solid **5-Bromo-2-fluoro-4-methylphenylboronic acid** must be conducted in a certified chemical fume hood to control airborne dust and vapors.[9][10]

- Ventilation: Ensure adequate general laboratory ventilation to keep airborne concentrations low.[\[6\]](#)
- Emergency Equipment: A safety shower and eyewash station must be readily accessible and in close proximity to the workstation.[\[6\]](#)[\[9\]](#)

Personal Protective Equipment (PPE): Essential Individual Protection

A comprehensive suite of PPE is mandatory to prevent chemical exposure.[\[10\]](#)

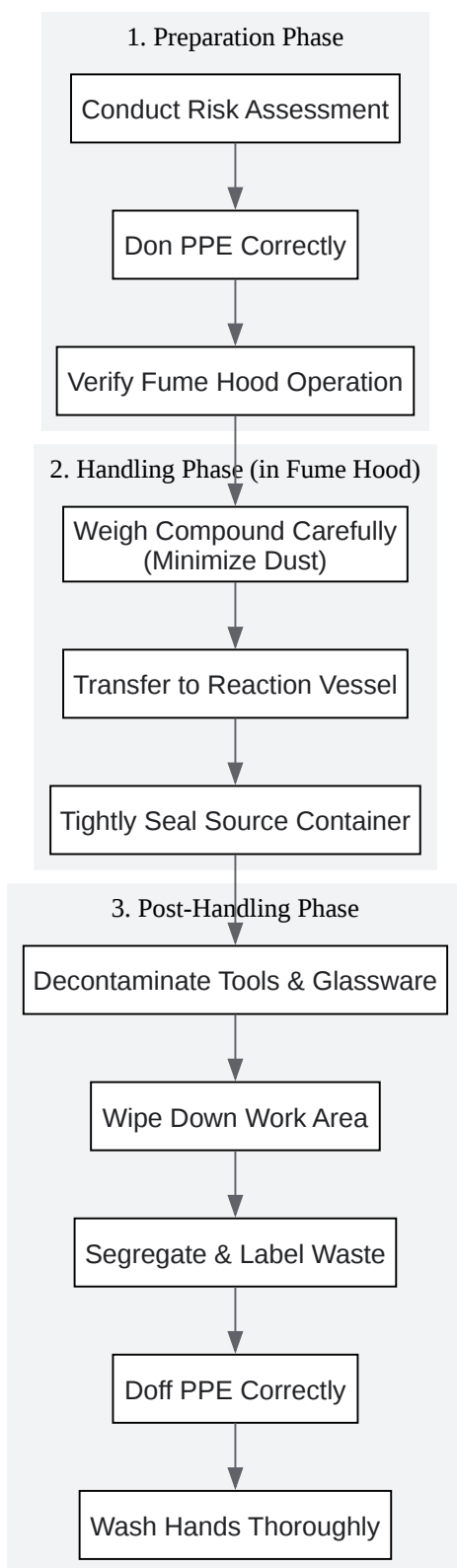
PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield is recommended when there is a risk of splashing. [9]	Protects eyes from contact with dust particles or splashes, which can cause serious irritation. [8] [9]
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Inspect gloves before use and change immediately if contaminated. [9] [10]	Prevents skin contact and potential irritation. [9]
Body Protection	A flame-resistant lab coat, fully buttoned, along with long pants and closed-toe shoes. [10]	Protects skin from accidental spills and contact. [9]
Respiratory Protection	If dust or aerosols are generated despite engineering controls, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [8] [9]	Prevents inhalation of the powdered compound, which can cause respiratory tract irritation. [8]

Section 3: Standard Operating Procedures (SOPs)

Adherence to strict, validated protocols is crucial for ensuring safety and experimental integrity.

Workflow for Safe Handling and Use

This diagram outlines the critical steps from preparation to post-handling cleanup.



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Caption: General workflow for handling **5-Bromo-2-fluoro-4-methylphenylboronic acid**.

Protocol for Weighing and Transferring the Solid Compound

- Preparation: Before handling, ensure all required PPE is donned correctly and the fume hood sash is at the appropriate height.
- Staging: Place a weigh boat or paper on the analytical balance inside the fume hood. Place the sealed container of the boronic acid and the receiving flask nearby.
- Transfer: Open the stock container. Using a clean spatula, carefully transfer the desired amount of solid to the weigh boat. Avoid any actions that could generate dust, such as tapping the spatula on the container opening.[\[10\]](#)
- Sealing: Immediately and tightly reseal the stock container.[\[6\]](#)
- Addition: Carefully transfer the weighed solid from the weigh boat into the reaction vessel. A funnel may be used to prevent spills.[\[11\]](#)
- Cleanup: Dispose of the used weigh boat and any contaminated wipes in the designated solid hazardous waste container.

Section 4: Storage and Disposal

Proper storage preserves chemical integrity, while correct disposal protects personnel and the environment.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)
- The supplier recommends storage under an inert atmosphere (e.g., nitrogen or argon).[\[5\]](#)
- Segregate from incompatible materials such as strong oxidizing agents and strong acids.[\[12\]](#)
[\[13\]](#)

Waste Disposal

All waste, including empty containers and contaminated PPE, must be treated as hazardous waste.[9]

- Segregation: Do not mix boronic acid waste with other waste streams. Collect all solid and liquid waste containing **5-Bromo-2-fluoro-4-methylphenylboronic acid** in a dedicated, clearly labeled hazardous waste container.[14]
- Containerization: Use a chemically compatible container (e.g., HDPE or glass) with a secure, sealing lid.[11]
- Labeling: The container must be labeled with "Hazardous Waste," the full chemical name "**5-Bromo-2-fluoro-4-methylphenylboronic acid**," and any associated hazard symbols.[14]
- Disposal: Arrange for collection by a certified hazardous waste disposal service. Do not pour this chemical down the drain.[14][15]

Section 5: Emergency Procedures

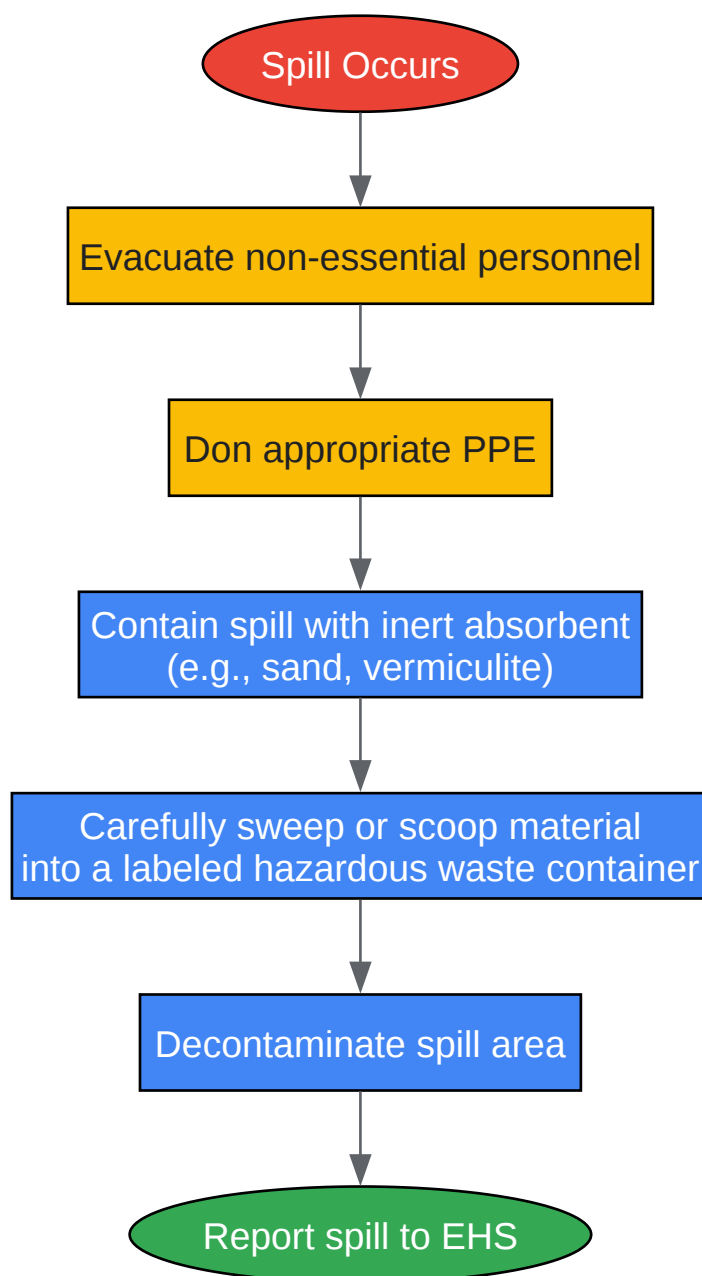
Immediate and correct response to an emergency can significantly reduce harm.

First Aid Measures

- Inhalation: Remove the individual from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[6][16]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water. Seek immediate medical attention.[6]

Spill Response

The appropriate response depends on the size of the spill.



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Caption: Logical workflow for responding to a small chemical spill.

For a small spill, follow the procedure outlined in the diagram above.[6][11] Avoid actions that create dust. For a large spill, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.

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- To cite this document: BenchChem. [Introduction: The Role and Risks of a Modern Synthetic Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1371602/docs#introduction-the-role-and-risks-of-a-modern-synthetic-building-block\]](https://www.benchchem.com/product/b1371602/docs#introduction-the-role-and-risks-of-a-modern-synthetic-building-block)

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